

# Safe Handling and Disposal of Nicotinoyl Chloride Hydrochloride

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Nicotinoyl chloride** hydrochloride. It is intended for laboratory professionals and researchers to minimize risks and ensure a safe working environment. **Nicotinoyl chloride** hydrochloride is a corrosive material that can cause severe skin burns and serious eye damage.[1][2][3] Adherence to these guidelines is critical.

## **Immediate First Aid Measures**

Immediate action is required in case of exposure. Always have an emergency eyewash station and safety shower readily accessible.



Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. [1][2][4] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention from an ophthalmologist.
Skin Contact	Take off immediately all contaminated clothing. [1][3] Rinse the skin with large amounts of water/shower.[1][3] Seek immediate medical attention. Wash contaminated clothing before reuse.[1]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[1][2][4] If breathing is difficult or has stopped, provide artificial respiration.[2] Call a POISON CENTER or doctor immediately.[4]
Ingestion	Rinse mouth thoroughly with water.[1][2][5] Do NOT induce vomiting.[1][2][3] Never give anything by mouth to an unconscious person.[1] [2] Seek immediate medical attention.

## **Required Personal Protective Equipment (PPE)**

The use of appropriate PPE is mandatory to prevent contact. All PPE should be inspected prior to use.[1][2]



PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side- shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][5] A face shield may also be required.
Hand Protection	Handle with chemical-impermeable, impervious gloves that satisfy EU Directive 89/686/EEC and EN 374 standard.[1] Use proper glove removal technique to avoid skin contact.[2]
Skin and Body Protection	Wear fire/flame resistant and impervious clothing to prevent skin exposure.[1][5] A lab coat, long pants, and closed-toe shoes are minimum requirements.
Respiratory Protection	If exposure limits are exceeded or dust is generated, use a full-face particle respirator.[1] [2][5] Recommended filter types include P95 (US), P1 (EU EN 143), or for higher-level protection, OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[2]

# Operational and Disposal Plans Handling and Storage Protocol

- Preparation:
  - Always handle Nicotinoyl chloride hydrochloride in a well-ventilated area, preferably within a chemical fume hood.[1][2]
  - Ensure emergency exits, eyewash stations, and safety showers are unobstructed and accessible.[1]
  - Identify the location of spill cleanup materials before starting work.



- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
   The substance is moisture-sensitive; store in a dry, cool, well-ventilated place with the container tightly closed.[4][6]
- · Handling Procedure:
  - Avoid the formation and inhalation of dust, mists, or vapors.[1][2]
  - Do not get the substance in eyes, on skin, or on clothing.[4][6]
  - Use non-sparking tools to prevent ignition sources.[1]
  - Wash hands and any exposed skin thoroughly after handling.[4]
- Accidental Release Measures:
  - Evacuate personnel to safe areas, keeping people away from and upwind of the spill.[1]
  - Wear full personal protective equipment as specified above.[1][2]
  - Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[1][2]
  - For cleanup, sweep up the solid material, avoiding dust creation, and shovel it into suitable, closed containers for disposal.[2][4][6]

## **Waste Disposal Plan**

- Chemical Waste:
  - Dispose of surplus and non-recyclable solutions through a licensed disposal company.
  - The material can be disposed of by controlled incineration with flue gas scrubbing or at a licensed chemical destruction plant.[1][2]
  - Do not contaminate water, foodstuffs, or discharge into sewer systems.[1]
- Contaminated Packaging:
  - Dispose of as unused product.[2]



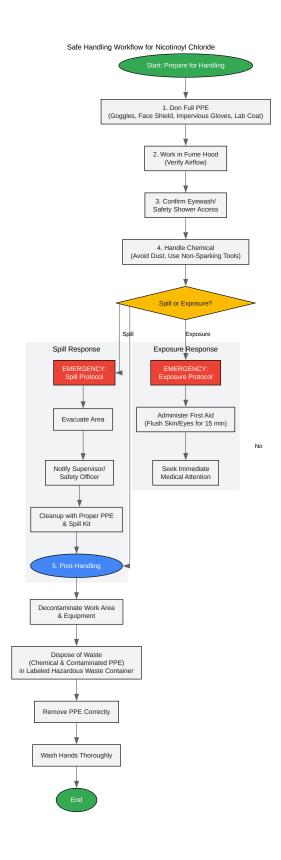
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.
   [1]
- Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill, or incinerated if combustible.[1]

**Chemical and Physical Properties** 

Property	- Value
Physical State	Crystalline Powder, Solid[1][4]
Appearance	White to Off-white[1][4]
Melting Point	151 - 156 °C / 303.8 - 312.8 °F[4]
Boiling Point	220°C / 0.3mmHg[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> CINO·HCI[2][6]
Molecular Weight	178.02 g/mol [2]
UN Number	3261[3]
Hazard Class	8 (Corrosive)[3]
Packing Group	II[3]

## **Procedural Workflow and Emergency Response**





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Caption: Workflow for handling Nicotinoyl chloride, including emergency procedures.



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### References

- 1. chemicalbook.com [chemicalbook.com]
- 2. capotchem.cn [capotchem.cn]
- 3. thomassci.com [thomassci.com]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
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